

Technical Guide: Physicochemical Properties of 3-(Trifluoromethyl)benzoic Acid

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **3-(Trifluoromethyl)benzoic acid**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. The document outlines its fundamental physicochemical properties and provides detailed experimental protocols for their determination.

Core Physicochemical Data

3-(Trifluoromethyl)benzoic acid is a halogenated aromatic carboxylic acid that exists as a white to off-white crystalline solid at room temperature.[1] Its key physical properties are summarized below.

Property	Value	Conditions
Melting Point	104-107 °C	
Boiling Point	238-247 °C	753-775 mmHg

Note: The reported values for melting and boiling points can vary slightly between sources.[2]
[3]

Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail standardized laboratory procedures for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for this determination.[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[5][6]
- Capillary tubes (sealed at one end)[7]
- Mortar and pestle (for pulverizing the sample)[8]
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **3-(Trifluoromethyl)benzoic acid** sample is completely dry and finely powdered.[4][7] Introduce a small amount of the powdered sample into the open end of a capillary tube.[8] Tap the sealed end of the tube gently on a hard surface to pack the sample into the bottom, aiming for a sample height of 2-3 mm.[5][7]
- **Apparatus Setup:** Place the capillary tube containing the sample into the heating block of the melting point apparatus.[7]
- **Initial Determination:** Heat the sample rapidly to get an approximate melting point range.[5][6] This initial measurement helps in setting the parameters for a more accurate determination.
- **Accurate Determination:** Prepare a new sample in a fresh capillary tube.[8] Set the apparatus to heat rapidly to a temperature about 15-20°C below the approximate melting point.[7] Then, reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer.[6]

- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal disappears (the end of melting). This range is the melting point of the sample.[6]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.[9][10] The Thiele tube method is a common and efficient technique that requires a small amount of the substance.[11]

Apparatus:

- Thiele tube[11]
- Thermometer (-10 to 300°C range)[10]
- Small test tube or fusion tube[9]
- Capillary tube (sealed at one end)[9]
- Heat source (e.g., Bunsen burner)[9]
- Stand and clamp[10]
- Mineral oil or other suitable heating bath liquid[10]

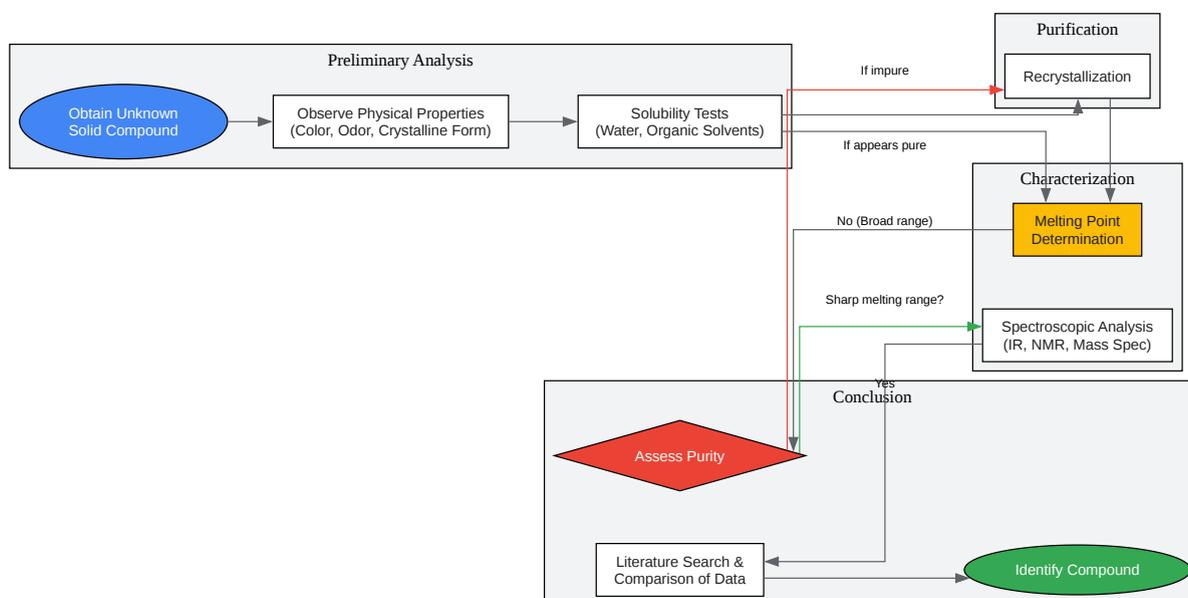
Procedure:

- Sample Preparation: Fill a small test tube to a depth of about 2-3 mL with **3-(Trifluoromethyl)benzoic acid** (melted, if solid at room temperature).[10]
- Capillary Inversion: Place a capillary tube, with its sealed end pointing upwards, into the liquid in the test tube.[9][11]
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[9]

- Heating: Clamp the thermometer and immerse the assembly into the Thiele tube containing mineral oil, ensuring the heat is applied to the side arm of the Thiele tube.^{[9][11]} The convection currents in the oil will ensure uniform heating.^[9]
- Observation: Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.^{[9][11]}
- Recording the Boiling Point: Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point of the substance. Record this temperature.^[9]

Workflow and Logical Diagrams

The following diagram illustrates a typical workflow for the identification of an unknown solid organic compound, a process where melting point determination is a critical step.



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Caption: Workflow for solid organic compound identification.

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